

Application Notes and Protocols for Field Appraisal of Cartap Hydrochloride Efficacy

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Compound of Interest

Compound Name: *Cartap hydrochloride*

Cat. No.: *B1668583*

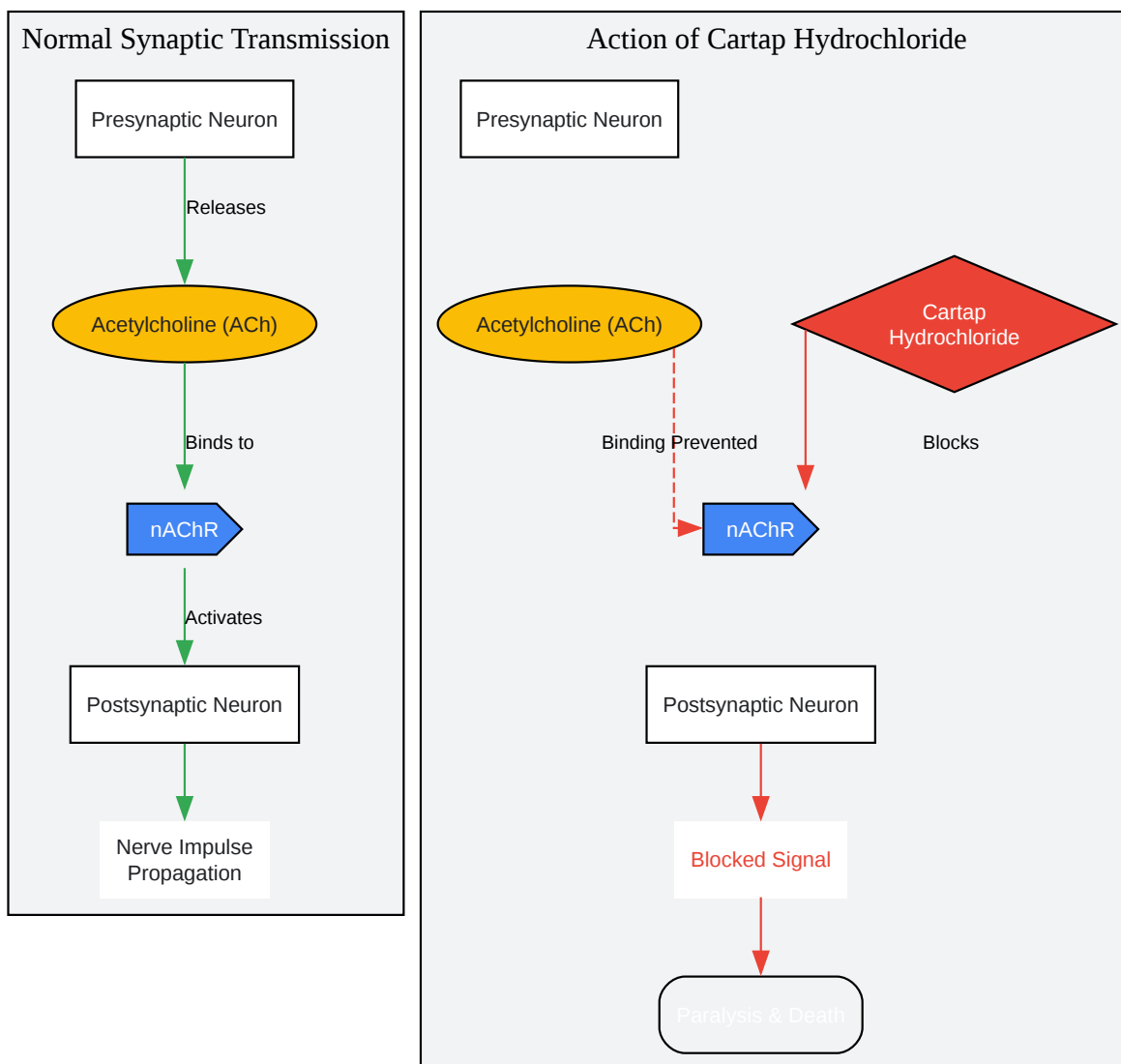
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Introduction

Cartap hydrochloride is a broad-spectrum insecticide belonging to the nereistoxin analogue chemical class.^{[1][2]} It is widely utilized in agriculture to control a variety of chewing and sucking insect pests, particularly in crops like rice and vegetables.^{[3][4]} Its mode of action involves the blockage of nerve signal transmission in the insect's central nervous system, leading to paralysis and eventual death.^[1] These application notes provide a summary of its efficacy against key insect pests based on field trial data and detail standardized protocols for conducting such evaluations.

Mechanism of Action

Cartap hydrochloride functions as a nicotinic acetylcholine receptor (nAChR) channel blocker. In a healthy insect nervous system, acetylcholine is released into the synapse, binds to nAChRs on the postsynaptic neuron, and propagates the nerve impulse. **Cartap hydrochloride** competitively blocks these receptors, preventing acetylcholine from binding. This disruption of synaptic transmission leads to paralysis and cessation of feeding, ultimately resulting in the insect's death.



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Caption: Mechanism of **Cartap hydrochloride** blocking the nicotinic acetylcholine receptor (nAChR).

Application Notes: Efficacy Against Specific Pests

The field efficacy of **Cartap hydrochloride** has been evaluated against several major agricultural pests. The following tables summarize the results from various field trials.

Rice Pests

Cartap hydrochloride is effective in controlling key pests in rice, such as the Yellow Stem Borer and the Leaf Folder.

Table 1: Efficacy of **Cartap Hydrochloride** Against Rice Pests

| Target Pest | Crop | Cartap Formulation & Dose (a.i./ha) | Efficacy Metric | Result | Citation |
|--|------|-------------------------------------|---|---|----------|
| Yellow Stem Borer (Scirpophaga incertulas) | Rice | 4G @ 750 - 1000 g | Control of Dead Hearts (DH) & White Ears (WE) | Significantly superior to untreated control. | |
| Yellow Stem Borer (Scirpophaga incertulas) | Rice | 95% SP @ 0.48 kg | Whitehead Infestation (%) | 3.69% infestation vs 8.66% in control after the second application. | |
| Yellow Stem Borer (Scirpophaga incertulas) | Rice | 75SG @ 375 g | Dead Hearts (%) | 0.66% damage 7 days after the first spray. | |
| Leaf Folder (Cnaphalocrocis medinalis) | Rice | 1 kg a.i./ha | Leaf Damage Reduction (%) | 47.7% reduction in leaf damage compared to the check insecticide. | |
| Leaf Folder (Cnaphalocrocis medinalis) | Rice | 50% SP | Leaf Damage Reduction (%) | 56.15% reduction over control. | |
| Leaf Folder (Cnaphalocrocis medinalis) | Rice | 50 WP @ 2g/l | Pest Incidence (%) | Lowest incidence (3.57%) compared to other tested insecticides | |

after the first
spray.

Vegetable Pests

The Diamondback Moth is a significant pest of cole crops, and **Cartap hydrochloride** has demonstrated effective control.

Table 2: Efficacy of **Cartap Hydrochloride** Against Diamondback Moth

| Target Pest | Crop | Cartap Formulation & Dose (a.i./ha) | Efficacy Metric | Result | Citation |
|--|----------------------|-------------------------------------|---------------------------|---|----------|
| Diamondback Moth (Plutella xylostella) | Cabbage | 50 SP @ 200 g | Pest Control | Considered the minimum effective dosage for control. | |
| Diamondback Moth (Plutella xylostella) | Cabbage | 50% SC @ 375 ml/ha | Larval Population / Yield | The next most effective treatment after E2Y45 20 SC, significantly reducing larval population and increasing yield. | |
| Diamondback Moth (Plutella xylostella) | Cabbage | 50% SP @ 0.5ml/L | Larval Population (Mean) | 3.20 larvae/plant after the first spray and 1.37 after the second, significantly lower than control. | |
| Diamondback Moth (Plutella xylostella) | Cabbage, Cauliflower | 1.0 g/litre | Pest Control / Yield | Application based on pheromone trap catches was | |

significantly
more
effective than
a regular
spray
schedule.

Protocols for Field Appraisal

This section outlines a generalized protocol for conducting field trials to evaluate the efficacy of **Cartap hydrochloride** formulations. This protocol is based on established guidelines for pesticide evaluation.

Experimental Design and Site Preparation

- Trial Design: Employ a Randomized Block Design (RBD) with a minimum of three replications for each treatment.
- Treatments: Include different dosages of the **Cartap hydrochloride** formulation, a negative control (untreated), and potentially a positive control (a standard registered insecticide).
- Plot Size: Individual plots should be of adequate size (e.g., at least 10 m²) to allow for representative sampling and to minimize edge effects.
- Buffer Zones: Maintain adequate buffer zones (e.g., a minimum of 15 feet) between plots to prevent spray drift and cross-contamination.
- Site Selection: Choose a test site with a known history of pest infestation and uniform crop stand. The site should have been maintained using good agricultural practices.

Treatment Application

- Timing: Apply treatments based on the economic threshold level (ETL) of the target pest population. For pests like the diamondback moth, application timing can be optimized using pheromone traps.

- **Equipment:** Use calibrated application equipment, such as a knapsack sprayer, to ensure uniform coverage.
- **Application Volume:** The volume of spray mixture should be sufficient to achieve thorough coverage of the plant canopy.
- **Documentation:** Record all application details, including date, time, weather conditions (temperature, humidity, wind speed), equipment used, and application rate.

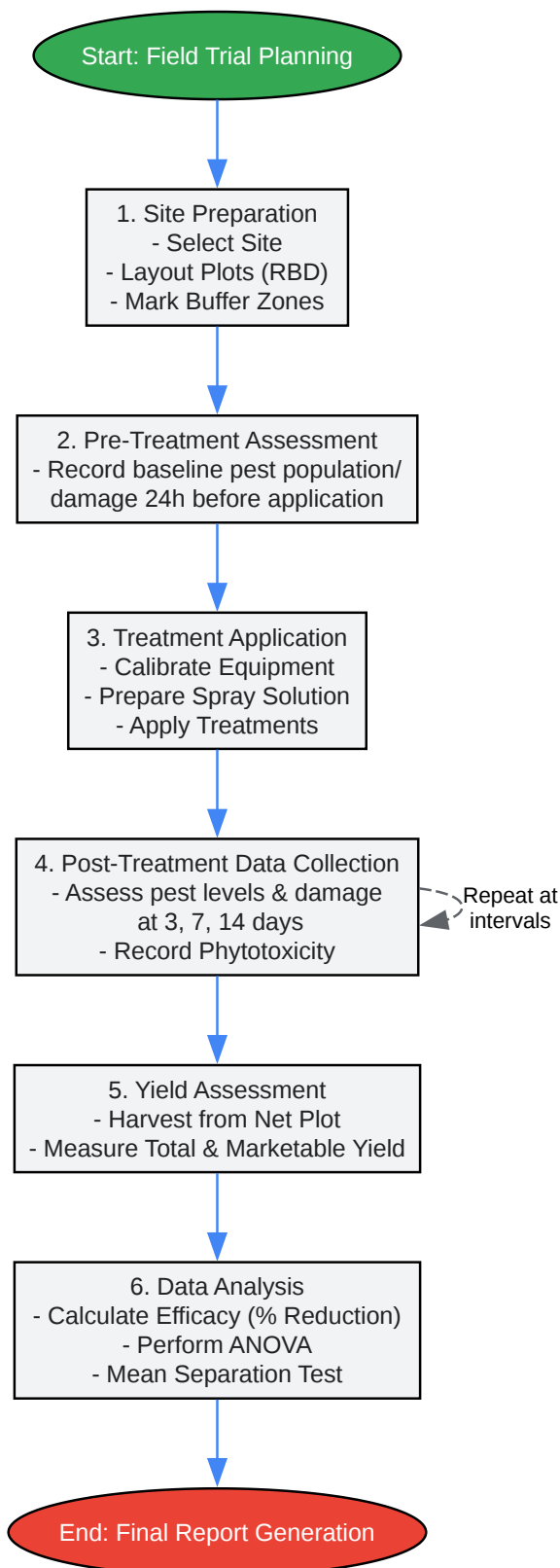
Data Collection and Assessment

- **Pre-Treatment Count:** One day before the initial application, record the baseline pest population or level of crop damage in each plot.
- **Post-Treatment Counts:** Assess pest populations (e.g., number of larvae per plant) or crop damage (e.g., % of damaged leaves, % dead hearts) at regular intervals after application (e.g., 3, 7, and 14 days after spraying).
- **Sampling Method:** Within each plot, randomly select a predetermined number of plants or sampling units (e.g., 5-10 plants) for assessment to ensure unbiased data collection.
- **Yield Data:** At the end of the trial, harvest the crop from a designated net plot area within each plot. Record the total and marketable yield.
- **Phytotoxicity:** Observe and record any symptoms of phytotoxicity (e.g., leaf burn, stunting, discoloration) on the crop at each observation interval.
- **Natural Enemies:** Where applicable, monitor the population of common natural enemies to assess the relative safety of the treatment.

Data Analysis

- **Efficacy Calculation:** Calculate the percent reduction in pest population or damage over the untreated control for each treatment. The Henderson-Tilton or a similar formula can be used to correct for natural population changes.
- **Statistical Analysis:** Subject the collected data (pest counts, damage ratings, yield) to Analysis of Variance (ANOVA). Use an appropriate mean separation test (e.g., Duncan's

Multiple Range Test) to determine significant differences between treatments.



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Caption: Standard workflow for a field efficacy appraisal of an insecticide.

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References

- 1. A brief analysis of the pesticide Cartap hydrochloride [News | Agripesticide [agripesticide.com]
- 2. What Is Cartap and How It Controls Insect Pests with Systemic Action [jindunchemical.com]
- 3. Cartap Hydrochloride: Raising the level of safe and sustainable farmin – Kingelong Việt Nam [kingelong.com.vn]
- 4. ijcmas.com [ijcmas.com]
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